

Proper Disposal Procedures for AT 1001

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Compound of Interest

Compound Name: AT 1001

Cat. No.: B12068694

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Ensuring the safe and environmentally responsible disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides detailed, step-by-step guidance for the proper disposal of **AT 1001**, a compound identified as 3-((2-(pyrrolidin-1-yl)phenyl)amino)benzo[d]isothiazole 1,1-dioxide, also referred to as M1001.^[1] Adherence to these procedures is essential for protecting laboratory personnel and minimizing environmental impact.

Quantitative Hazard Data

A summary of the hazards associated with **AT 1001**, based on the available Safety Data Sheet (SDS), is provided in the table below.^[1] This information is critical for understanding the risks and taking appropriate safety precautions during handling and disposal.

Hazard Statement	GHS Classification	Description
H302	Acute Toxicity, Oral (Category 4)	Harmful if swallowed.
H315	Skin Irritation (Category 2)	Causes skin irritation.
H319	Eye Irritation (Category 2A)	Causes serious eye irritation.
H335	Specific Target Organ Toxicity - Single Exposure (Category 3)	May cause respiratory irritation.

Experimental Protocol: Proper Disposal of AT 1001

The following protocol must be strictly followed for the disposal of **AT 1001** and any materials contaminated with it.[\[1\]](#)

1. Personal Protective Equipment (PPE): Before handling **AT 1001**, all personnel must wear appropriate PPE, including:

- Chemical-resistant gloves
- Safety goggles
- A laboratory coat

All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

2. Waste Segregation:

- Solid Waste: All solid **AT 1001** waste, such as residual powder and contaminated disposable items (e.g., weigh boats, pipette tips), must be collected in a dedicated, properly sealed, and clearly labeled hazardous waste container.[\[1\]](#)
- Liquid Waste: If **AT 1001** has been dissolved in a solvent (e.g., DMSO), the resulting solution must be collected in a designated container for hazardous liquid waste.[\[1\]](#) It is crucial to ensure that the waste container is chemically compatible with the solvent used.[\[1\]](#)
- Empty Containers: Empty **AT 1001** containers should be triple-rinsed with a suitable solvent. The rinsate from this process is considered hazardous and must be collected and disposed of as hazardous liquid waste.[\[1\]](#) After triple-rinsing, the label on the empty container should be defaced before disposal according to your institution's guidelines for empty chemical containers.[\[1\]](#)

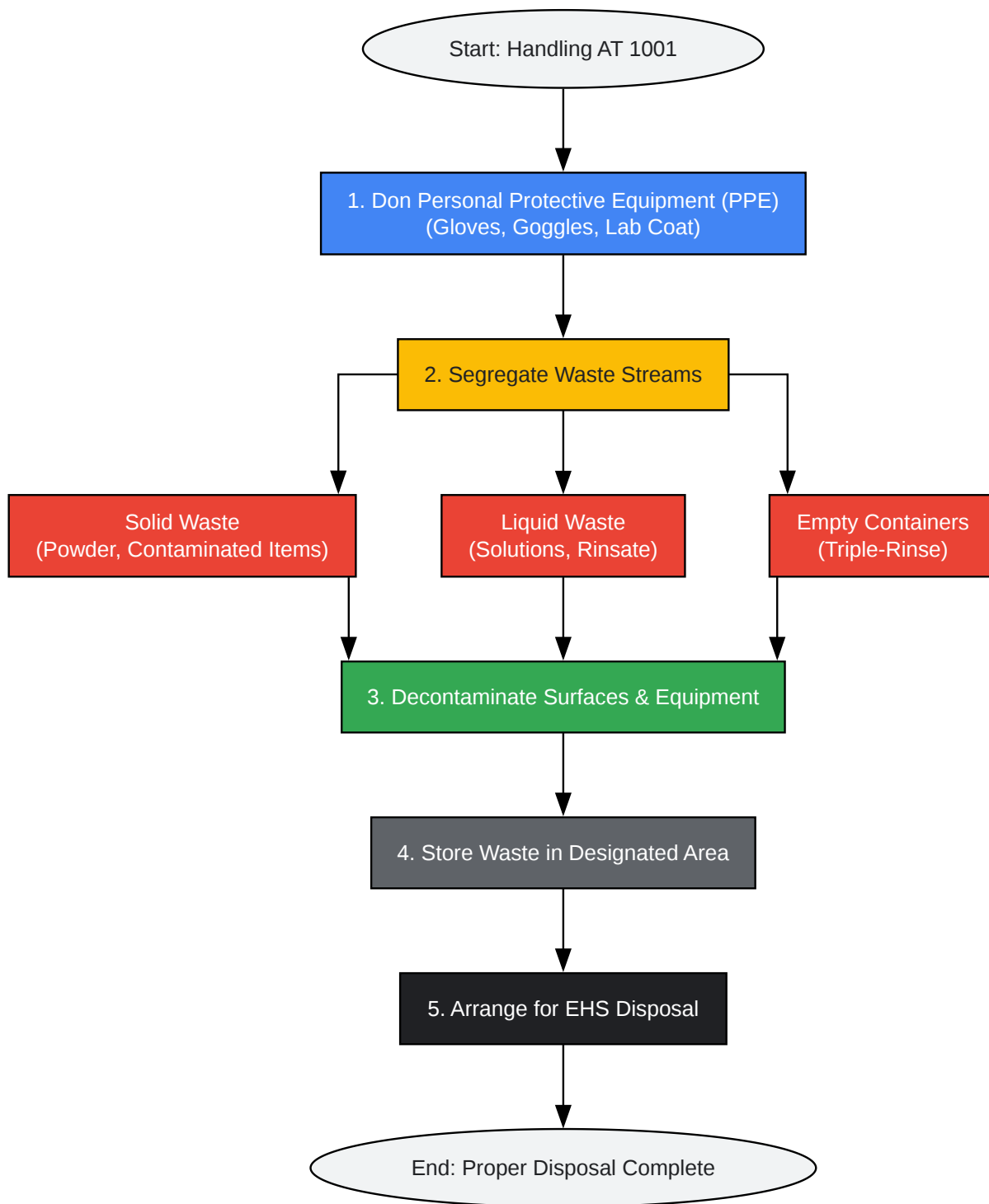
3. Decontamination: Following the completion of handling and disposal procedures, all surfaces and equipment that came into contact with **AT 1001** must be thoroughly decontaminated. Use an appropriate solvent and cleaning agents for this purpose. All cleaning materials used for decontamination must also be disposed of as hazardous waste.[\[1\]](#)

4. Storage of Waste: Sealed hazardous waste containers must be stored in a designated and secure satellite accumulation area pending collection for disposal. This area should be located away from general laboratory traffic and materials that are incompatible with the waste.[1]

5. Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[1] Under no circumstances should **AT 1001** or its containers be disposed of down the drain or in the regular trash.[1]

Disposal Workflow

The following diagram illustrates the key steps in the proper disposal process for **AT 1001**.



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References

- 1. benchchem.com [benchchem.com]
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